

Difenpiramide solvent compatibility issues

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Compound Focus: Difenpiramide

CAS No.: 51484-40-3

Cat. No.: S526059

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Difenpiramide Solubility and Storage

The table below summarizes key physical and solubility properties to guide your solvent selection and handling protocols.

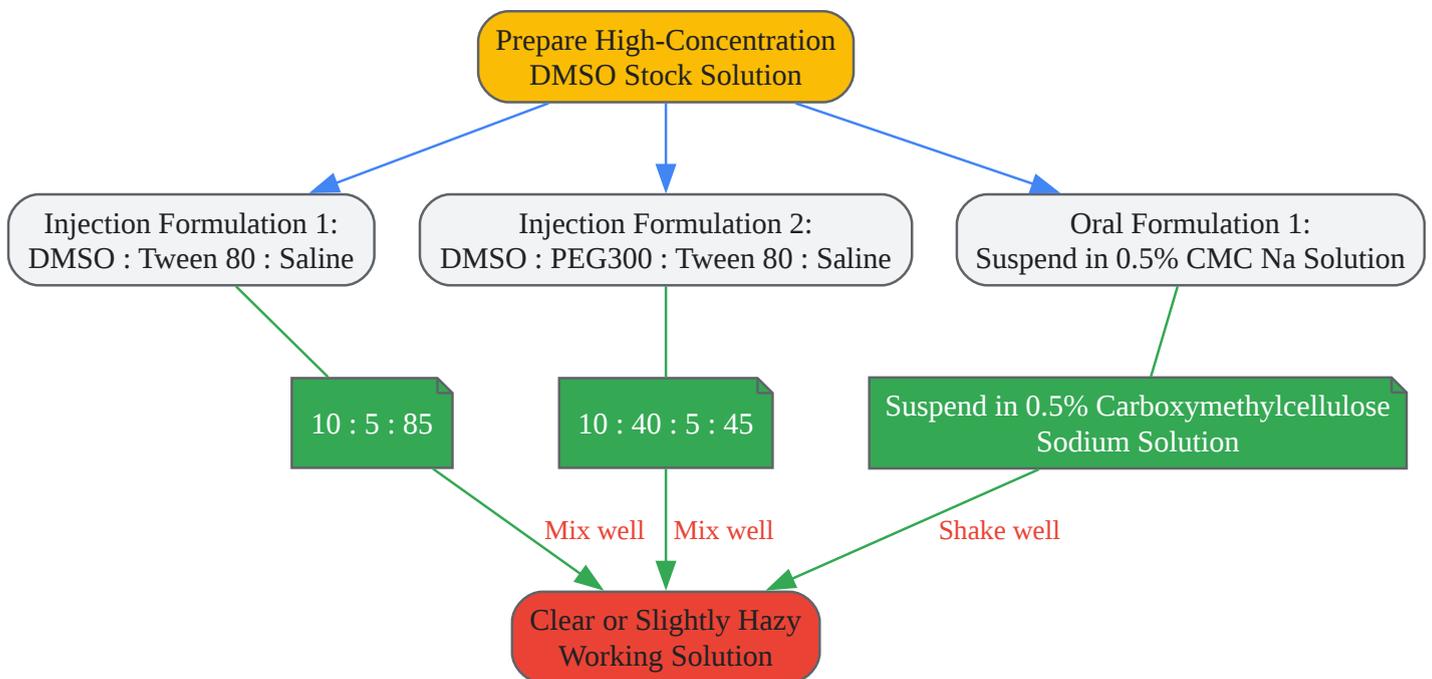
Property	Value / Description	Relevance for Experimentation
Molecular Weight	288.3 g/mol [1] [2]	Critical for molarity calculations.
Aqueous Solubility (pH 7.4)	12 µg/mL (approx. 0.042 mM) [2]	Very low; precludes the use of simple aqueous buffers for stock solutions.
Solubility in DMSO	~100 mg/mL (~346.81 mM) [1]	Excellent; DMSO is a suitable solvent for preparing high-concentration stock solutions.
Appearance	Light brown to brown solid powder [1]	Helps in visual identification.
Storage Conditions	Powder: -20°C for 3 years or 4°C for 2 years. In solvent: -80°C for 6 months or -20°C for 1 month. Requires protection from light. [1]	Essential for maintaining long-term stability and preventing degradation.

Frequently Asked Questions

Here are solutions to common issues researchers encounter with **Difenpiramide**.

What should I do if my **Difenpiramide** precipitates in an aqueous buffer?

Precipitation is common due to the compound's low aqueous solubility. Below are standard protocols for preparing working solutions in aqueous or biological media using DMSO stock solutions [1].



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Key Considerations:

- **DMSO Final Concentration:** Keep the final concentration of DMSO in your biological assays as low as possible (typically $\leq 1\%$) to avoid cellular toxicity.
- **Order of Mixing:** Always add the DMSO stock solution to the aqueous phase with vigorous vortexing or stirring to facilitate proper mixing and minimize local precipitation.
- **Vehicle Controls:** Always include a vehicle control that contains the same concentration of solvents and excipients but no **Difenpiramide**.

What is the best way to store Difenpiramide to ensure stability?

Difenpiramide requires specific storage conditions to maintain its chemical integrity [1]:

- **Solid Powder:** Store at **-20°C** for long-term stability (up to 3 years) or at **4°C** for shorter periods (2 years).
- **Solution in DMSO:** Aliquot and store at **-80°C** for up to 6 months, or at **-20°C** for up to 1 month. Avoid repeated freeze-thaw cycles.
- **Protect from Light:** The compound is photosensitive. Always use amber vials or wrap clear containers in aluminum foil during storage and experimentation to prevent light-induced degradation.

Are there any known stability issues under different pH conditions?

While specific pH stability data for **Difenpiramide** is limited in the search results, it's a best practice to be cautious. The compound is an amide, and amide bonds can be susceptible to hydrolysis under strongly acidic or basic conditions. It is recommended to avoid creating stock solutions in extreme pH buffers.

Troubleshooting Common Problems

Problem	Possible Cause	Suggested Solution
Low Activity / Efficacy	Degradation due to improper storage or handling; precipitation in assay buffer.	Ensure proper storage temperature and light protection. Verify the compound is fully in solution at the final working concentration.
High Background Toxicity	Excessive final concentration of co-solvents (e.g., DMSO >1% in cell culture).	Prepare a more concentrated DMSO stock to lower the volume added to the assay. Consider using an alternative formulation with lower solvent toxicity.
Irreproducible Results	Precipitation leading to inconsistent dosing; degradation of stock solution.	Visually inspect solutions for precipitation before use. Use a fresh aliquot of stock solution and standardize the formulation protocol across experiments.

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References

1. | CAS#: 51484-40-3 | bisphenylalcanoic derivative... Difenpiramide [invisochem.com]

2. Buy Difenpiramide | 51484-40-3 | >98% [smolecule.com]

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